

Application Notes and Protocols for Titanium(IV) Bromide

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Compound of Interest

Compound Name: *Titanium;bromide*

Cat. No.: *B13741411*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of titanium(IV) bromide (TiBr_4). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the material.

General Information

Titanium(IV) bromide is a hygroscopic, orange, low-melting solid with a pungent odor.^[1] It is a highly reactive Lewis acid used as a catalyst in various organic synthesis reactions, including in the development of fine chemicals and pharmaceuticals.^{[2][3][4]} Its reactivity also presents significant hazards, necessitating strict handling and storage procedures.

Quantitative Data Summary

A summary of the key quantitative data for titanium(IV) bromide is presented in the table below for easy reference.

Property	Value	References
Molecular Formula	TiBr ₄	[1][5]
Molecular Weight	367.5 g/mol	[1]
Appearance	Orange, low-melting solid/crystals	[1][5]
Melting Point	38-40 °C (lit.)	[3][4]
Boiling Point	230 °C (lit.)	[3][4]
Density	3.25 g/mL at 25 °C (lit.)	[3][4]

Safety Precautions and Hazard Mitigation

Titanium(IV) bromide is corrosive and reacts violently with water.[6][7] It can cause severe skin burns and serious eye damage.[6][7] Inhalation of dust or vapors can also be harmful.

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[6][7]
- EUH014: Reacts violently with water.[7]

Precautionary Statements:

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.[4][8]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[6][7]
- P301 + P330 + P331: IF SWALLOWED: rinse mouth. Do NOT induce vomiting.[6][7]
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[6]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6][7]

- P310: Immediately call a POISON CENTER or doctor/physician.[6][7]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling titanium(IV) bromide.

- Eye/Face Protection: Chemical safety goggles and a face shield are required.[4]
- Skin Protection: A lab coat, chemical-resistant gloves (inspected prior to use), and closed-toe shoes are mandatory.[6]
- Respiratory Protection: Work should be conducted in a well-ventilated fume hood.[6][9] If exposure limits are exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[8]

Handling and Storage Procedures

Handling:

- Handle titanium(IV) bromide in an inert atmosphere (e.g., a glove box with nitrogen or argon) to prevent contact with moisture and air.[6]
- Avoid formation of dust and aerosols.[6]
- Use spark-proof tools and explosion-proof equipment.
- Never add water to titanium(IV) bromide.[9]
- Ensure eyewash stations and safety showers are readily accessible.[8]

Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials.[6][8]
- Keep containers tightly sealed and protected from physical damage.[8][9]
- Store under an inert gas like nitrogen.[6]
- Store in a corrosives area.[8]

Spill and Leak Procedures

In the event of a spill:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE as described in Section 4.
- Cover the spill with a dry, inert absorbent material such as sand or vermiculite. Do not use combustible materials like sawdust.
- Carefully collect the absorbed material into a sealed, labeled container for disposal.^[9]
- Do not flush the spill with water.^[6]
- Decontaminate the spill area with a suitable solvent (e.g., isopropanol), followed by wiping with a damp cloth. All cleaning materials should be disposed of as hazardous waste.

Disposal

Dispose of titanium(IV) bromide and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain.^[6]

Experimental Protocol: Lewis Acid Catalyzed Friedel-Crafts Alkylation

This protocol describes a representative experiment using titanium(IV) bromide as a Lewis acid catalyst for the Friedel-Crafts alkylation of an aromatic compound.

Materials:

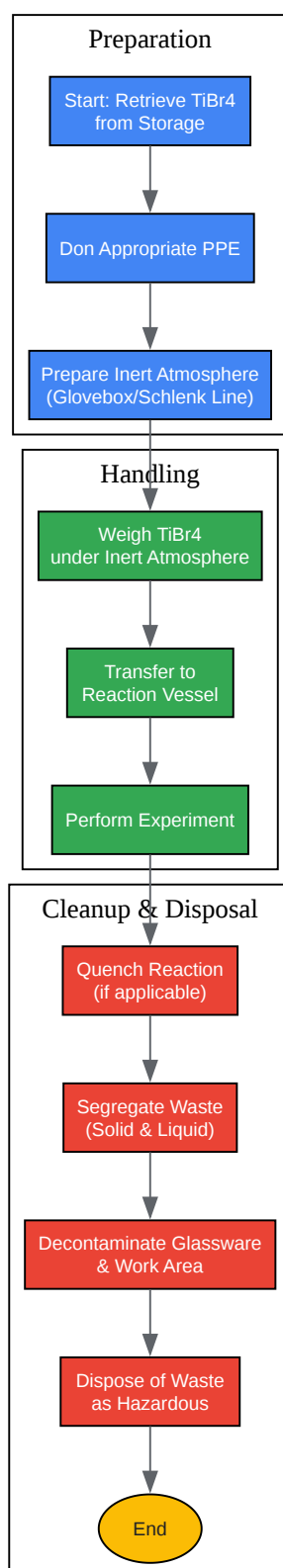
- Titanium(IV) bromide (TiBr_4)
- Anhydrous dichloromethane (DCM)
- Aromatic substrate (e.g., toluene)
- Alkylating agent (e.g., benzyl bromide)

- Anhydrous sodium sulfate (Na_2SO_4)
- Schlenk flask and line
- Magnetic stirrer and stir bar
- Syringes and needles

Procedure:

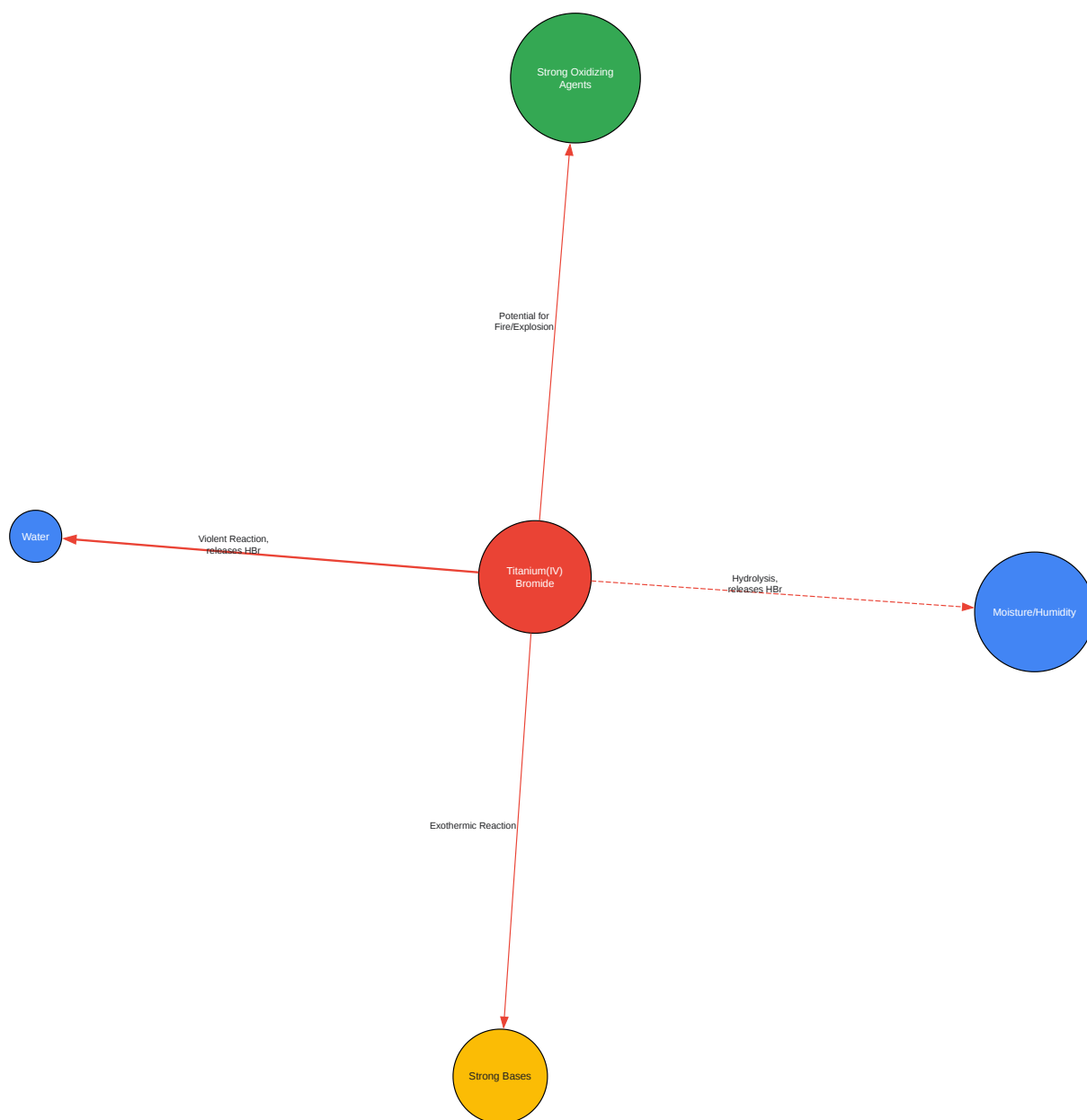
- Set up a flame-dried Schlenk flask equipped with a magnetic stir bar under an inert atmosphere (nitrogen or argon).
- In the inert atmosphere, add the aromatic substrate (1.0 eq) and anhydrous DCM to the flask.
- Slowly add titanium(IV) bromide (0.1 eq) to the stirred solution at 0 °C (ice bath).
- Add the alkylating agent (1.1 eq) dropwise to the reaction mixture over 10 minutes.
- Allow the reaction to stir at room temperature and monitor its progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by slowly adding a saturated aqueous solution of sodium bicarbonate at 0 °C.
- Separate the organic layer and extract the aqueous layer with DCM (3 x 20 mL).
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Filter the solution and concentrate the solvent under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Visualizations



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Caption: Workflow for the safe handling of Titanium(IV) Bromide.



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Caption: Incompatibilities of Titanium(IV) Bromide.

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